

Afzelechin and epiafzelechin stereochemistry

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Compound of Interest

Compound Name: Afzelechin

Cat. No.: B1664412

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An In-Depth Technical Guide to the Stereochemistry of **Afzelechin** and **Epiafzelechin**

For Researchers, Scientists, and Drug Development Professionals

Introduction

Flavan-3-ols are a class of flavonoids widely recognized for their potential health benefits, including antioxidant and anti-inflammatory properties. The biological activity of these compounds is intimately linked to their three-dimensional structure. **Afzelechin** and **epiafzelechin** are diastereomeric flavan-3-ols that differ only in the stereochemistry at the C3 position of the heterocyclic C-ring. This subtle structural variance leads to significant differences in their physicochemical properties and biological functions. Understanding and controlling the stereochemistry of these molecules is therefore critical for research and for the development of new therapeutics.

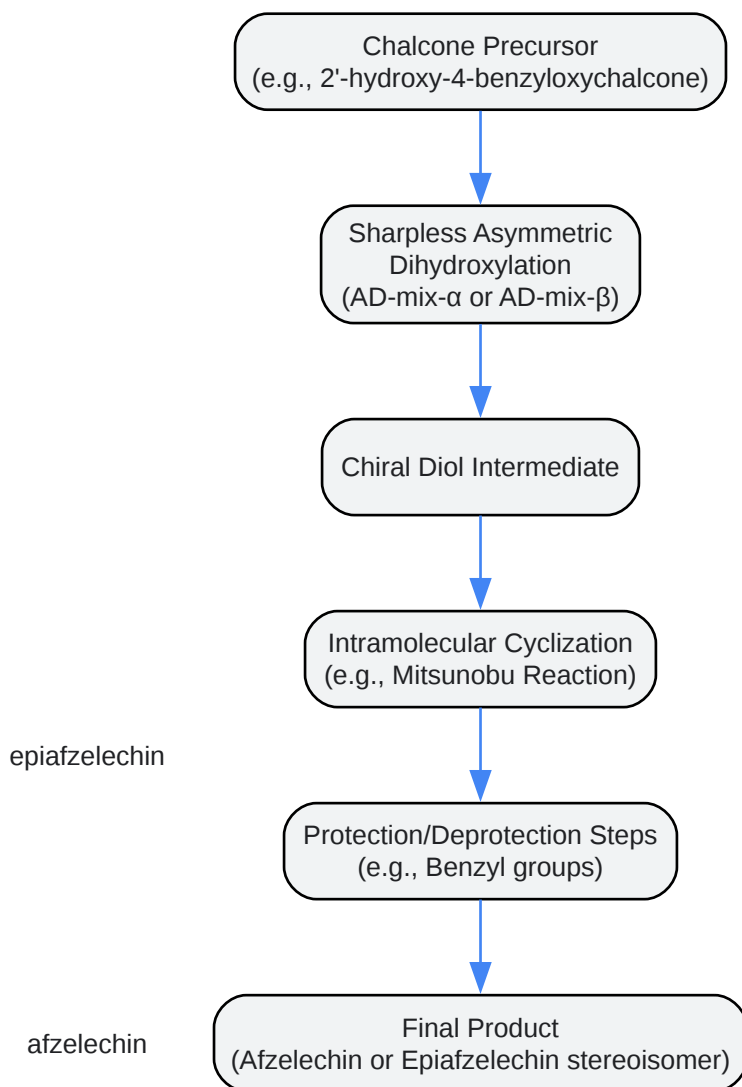
This technical guide provides a comprehensive overview of the core stereochemical features of **afzelechin** and **epiafzelechin**, methods for their synthesis and characterization, and the implications of their stereoisomerism on biological activity.

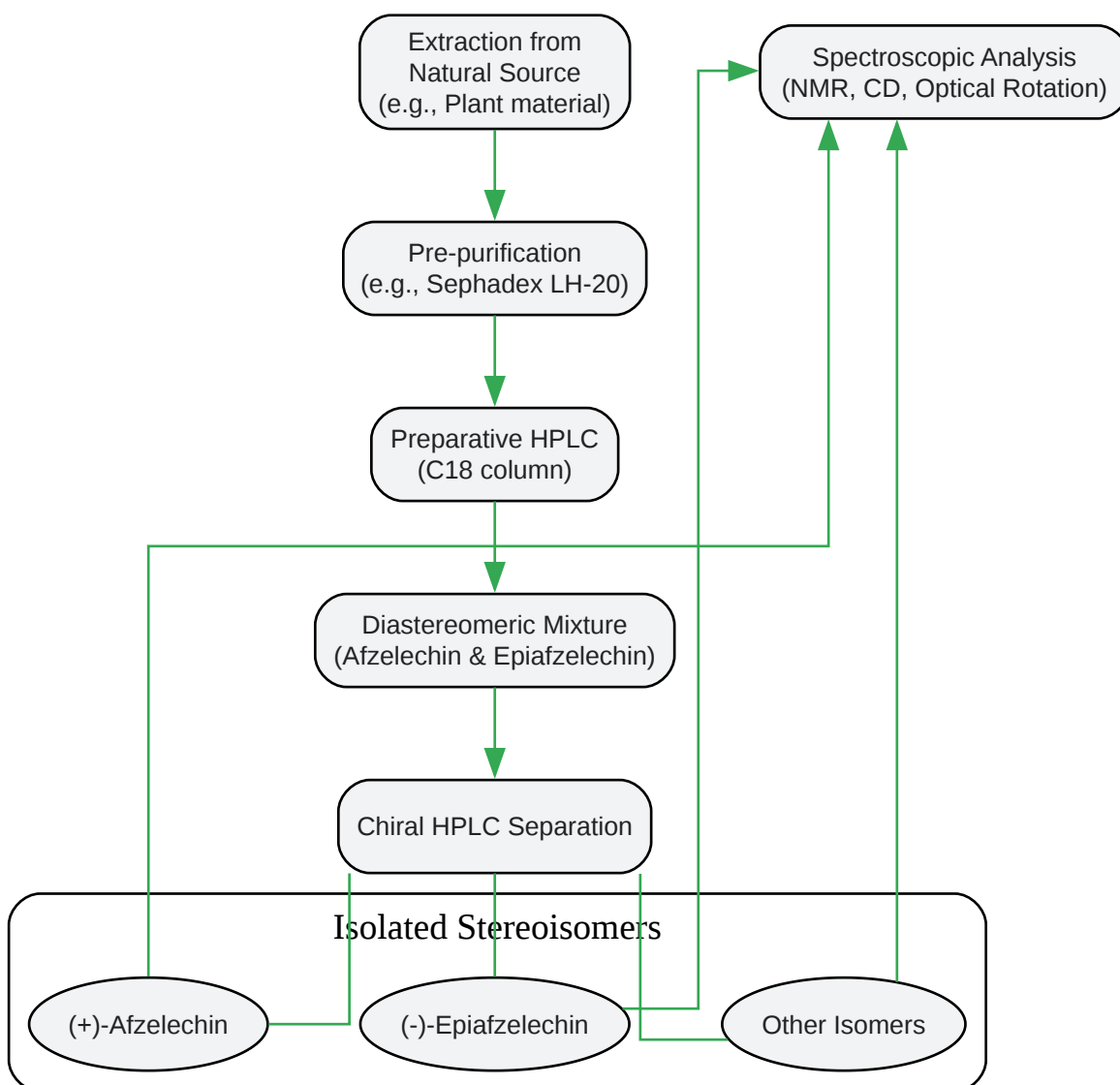
Core Stereochemistry and Absolute Configuration

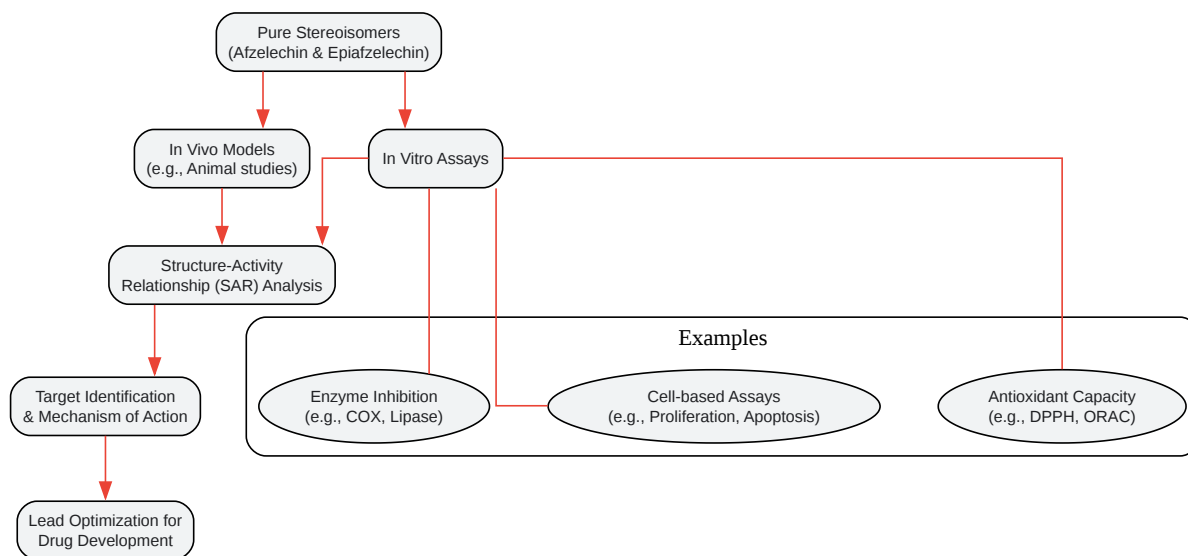
Afzelechin and **epiafzelechin** possess two primary stereocenters at the C2 and C3 positions. The arrangement of the B-ring at C2 and the hydroxyl group at C3 determines their classification as either trans (**afzelechin**) or cis (**epiafzelechin**) isomers.

- **Afzelechin** possesses a 2,3-trans configuration. The most common naturally occurring enantiomer is (+)-**afzelechin**, which has a (2R, 3S) absolute configuration. Its enantiomer, (-)-**afzelechin**, has a (2S, 3R) configuration.
- **Epi**afzelechin**** possesses a 2,3-cis configuration. The most common naturally occurring enantiomer is (-)-**epi**afzelechin****, which has a (2R, 3R) absolute configuration^[1]. Its enantiomer, (+)-**epi**afzelechin****, has a (2S, 3S) configuration.

The stereochemical relationship between (+)-**afzelechin** and (-)-**epi**afzelechin**** is illustrated below.







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References

- 1. (-)-Epiafzelechin | C₁₅H₁₄O₅ | CID 443639 - PubChem [pubchem.ncbi.nlm.nih.gov]
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